

Thiol-PEG5-alcohol molecular weight and formula

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Compound of Interest

Compound Name: Thiol-PEG5-alcohol

Cat. No.: B15544091

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In-Depth Technical Guide: Thiol-PEG5-alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, applications, and relevant experimental protocols for **Thiol-PEG5-alcohol**, a versatile heterobifunctional linker used extensively in bioconjugation, drug delivery, and nanotechnology.

Core Molecular Data

Thiol-PEG5-alcohol is a polyethylene glycol (PEG) derivative containing a terminal thiol (-SH) group and a terminal hydroxyl (-OH) group. The PEG linker consists of five ethylene glycol units, imparting hydrophilicity and biocompatibility to the molecule.

Property	Value	Reference
Molecular Weight	254.34 g/mol	[1][2]
Molecular Formula	C ₁₀ H ₂₂ O ₅ S	[1][2]
CAS Number	248582-03-8	[1][2]
Synonyms	HS-PEG5-OH, 14-Mercapto-3,6,9,12-tetraoxatetradecan-1-ol	[2]
Purity	Typically ≥95%	[2]
Appearance	White to off-white solid or viscous liquid	
Storage	Recommended at -5°C to 2-8°C, kept dry and protected from sunlight	[1][2]

Key Applications

The dual functionality of **Thiol-PEG5-alcohol** makes it a valuable tool in various scientific disciplines:

- **Bioconjugation:** The thiol group exhibits high reactivity towards maleimides, enabling the site-specific conjugation of proteins, peptides, and other biomolecules. The hydroxyl group can be further modified for subsequent reactions.
- **Drug Delivery:** This linker is utilized in the development of drug delivery systems such as micelles, liposomes, and nanoparticles.[3] Its PEG component can improve the solubility, stability, and circulation time of conjugated therapeutics.[3]
- **PROTACs:** **Thiol-PEG5-alcohol** serves as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[4] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.

- **Nanoparticle Functionalization:** The thiol group has a strong affinity for the surface of noble metal nanoparticles, such as gold, facilitating the creation of stable, functionalized nanoparticles for applications in diagnostics and biosensing.

Experimental Protocols

Below are representative protocols for common applications of **Thiol-PEG5-alcohol**.

Thiol-Maleimide Conjugation

This protocol outlines the general steps for conjugating **Thiol-PEG5-alcohol** to a maleimide-functionalized molecule (e.g., a protein or fluorescent dye).

Materials:

- **Thiol-PEG5-alcohol**
- Maleimide-functionalized molecule
- Conjugation buffer (e.g., PBS, pH 7.0-7.5, thiol-free)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Optional: TCEP (tris(2-carboxyethyl)phosphine) for reduction of disulfide bonds
- Purification system (e.g., size-exclusion chromatography, dialysis)

Procedure:

- **Prepare the Maleimide-Functionalized Molecule:** Dissolve the maleimide-containing molecule in the conjugation buffer to a desired concentration (e.g., 1-10 mg/mL for proteins). If necessary, reduce any existing disulfide bonds by adding a 10-fold molar excess of TCEP and incubating for approximately 30 minutes at room temperature. It is advisable to perform the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent re-oxidation of thiols.
- **Prepare the **Thiol-PEG5-alcohol** Solution:** Dissolve **Thiol-PEG5-alcohol** in DMSO or DMF to create a stock solution (e.g., 10 mM).

- Reaction: Add a 10- to 20-fold molar excess of the **Thiol-PEG5-alcohol** solution to the solution of the maleimide-functionalized molecule.
- Incubation: Gently mix the reaction mixture and incubate at room temperature for 2-4 hours or overnight at 4°C.
- Purification: Purify the resulting conjugate using an appropriate method such as size-exclusion chromatography or dialysis to remove unreacted **Thiol-PEG5-alcohol** and other reagents.

Functionalization of Gold Nanoparticles

This protocol describes the surface modification of gold nanoparticles with **Thiol-PEG5-alcohol**.

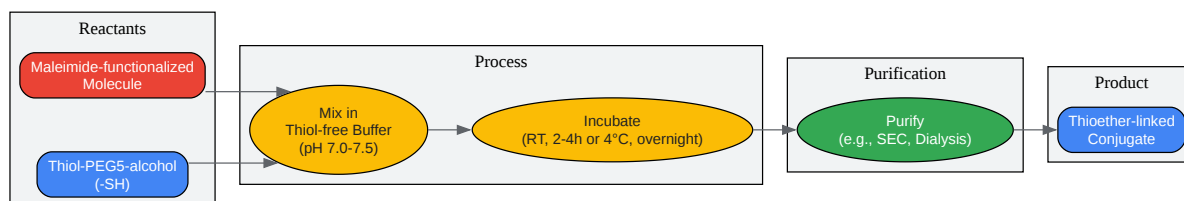
Materials:

- Gold nanoparticle solution
- **Thiol-PEG5-alcohol**
- Ethanol
- Centrifugation and washing solutions (e.g., phosphate buffer, deionized water)

Procedure:

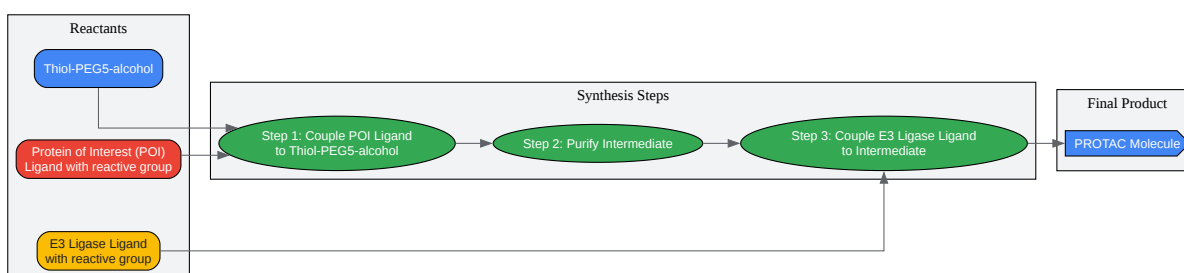
- Prepare **Thiol-PEG5-alcohol** Solution: Dissolve **Thiol-PEG5-alcohol** in ethanol to a suitable concentration.
- Functionalization: Add the ethanolic solution of **Thiol-PEG5-alcohol** to the gold nanoparticle suspension. The thiol groups will covalently bind to the gold surface.
- Incubation: Allow the reaction to proceed for several hours to ensure complete surface coverage.
- Purification: Remove unbound **Thiol-PEG5-alcohol** by repeated centrifugation and washing steps with a suitable buffer or deionized water.

Visualized Workflows



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Caption: Workflow for Thiol-Maleimide Conjugation.



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Caption: General Workflow for PROTAC Synthesis.

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